

Application Notes and Protocols: 2,4'-Dichlorobenzophenone in Organic Synthesis

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Compound of Interest

Compound Name: 2,4'-Dichlorobenzophenone

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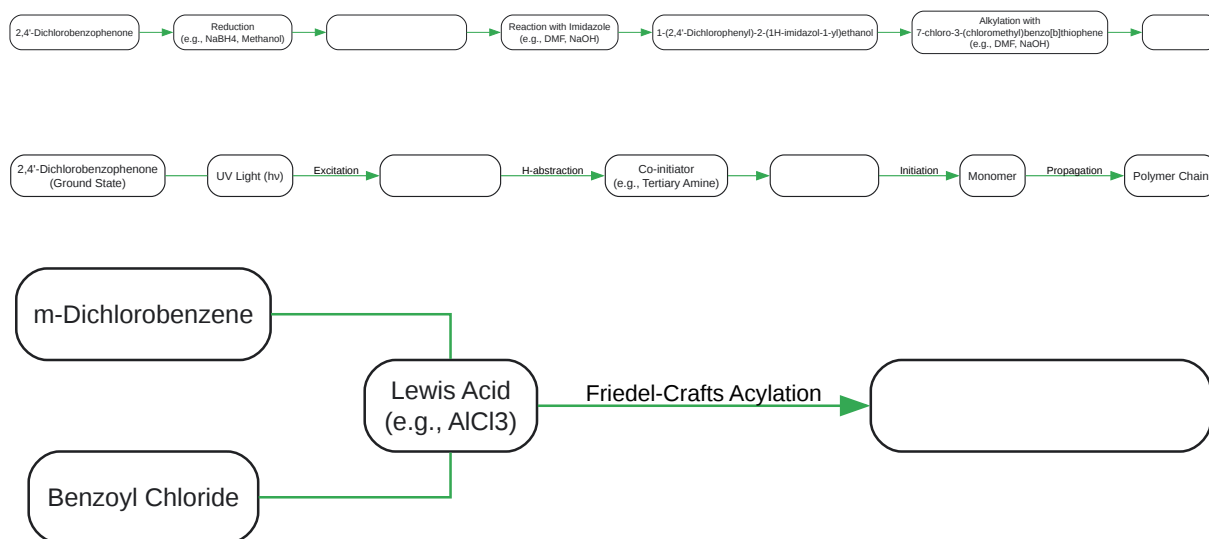
Abstract

2,4'-Dichlorobenzophenone is a versatile chlorinated aromatic ketone that serves as a crucial intermediate in various organic syntheses. Its chemical structure, featuring two chlorine atoms on separate phenyl rings and a central carbonyl group, provides multiple reactive sites for constructing complex molecular architectures. These application notes provide detailed protocols for the use of **2,4'-Dichlorobenzophenone** in the synthesis of antifungal agents and as a photoinitiator in polymerization reactions. Additionally, a protocol for its synthesis via Friedel-Crafts acylation is described.

Synthesis of Antifungal Agents: The Sertaconazole Pathway

2,4'-Dichlorobenzophenone is a key precursor for the synthesis of imidazole antifungal agents, such as sertaconazole. The synthesis begins with the reduction of the benzophenone to the corresponding alcohol, followed by a series of substitutions to build the final active pharmaceutical ingredient.

Reaction Pathway for Sertaconazole Synthesis



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